

Comparative study of the enzymatic kinetics of different sorbofuranose-metabolizing enzymes

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Compound of Interest

Compound Name: *beta-D-sorbofuranose*

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A Comparative Analysis of the Enzymatic Kinetics of Sorbofuranose-Metabolizing Enzymes

A detailed guide for researchers, scientists, and drug development professionals on the kinetic properties and regulatory mechanisms of key enzymes involved in sorbofuranose metabolism.

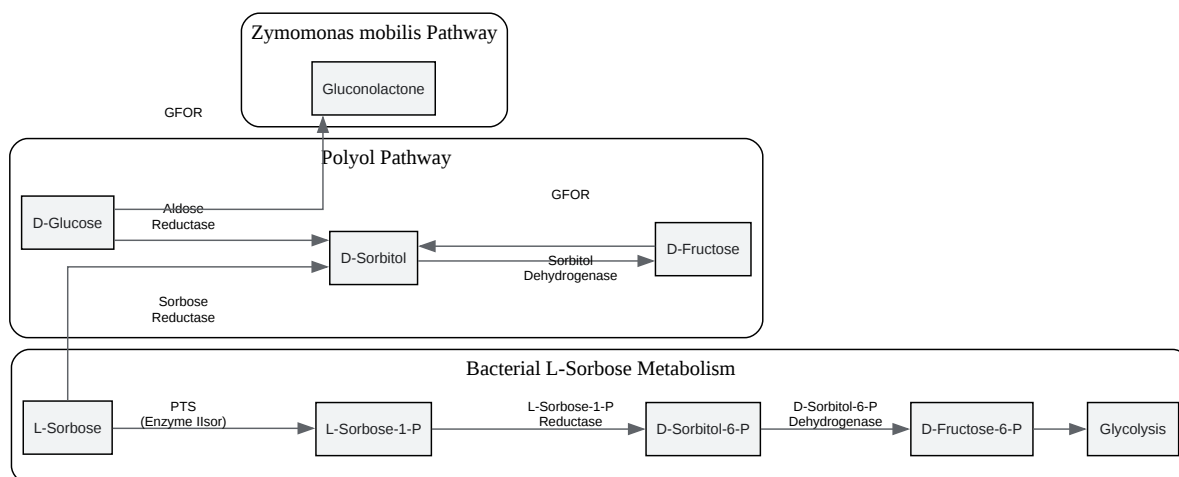
This guide provides a comparative study of the enzymatic kinetics of various enzymes responsible for the metabolism of sorbofuranose and its related sugar alcohols. Understanding the kinetic parameters and regulatory pathways of these enzymes is crucial for applications in metabolic engineering, biotechnology, and the development of therapeutic agents targeting these pathways. This document summarizes key kinetic data, details experimental protocols for enzyme activity assays, and illustrates the relevant metabolic and regulatory pathways.

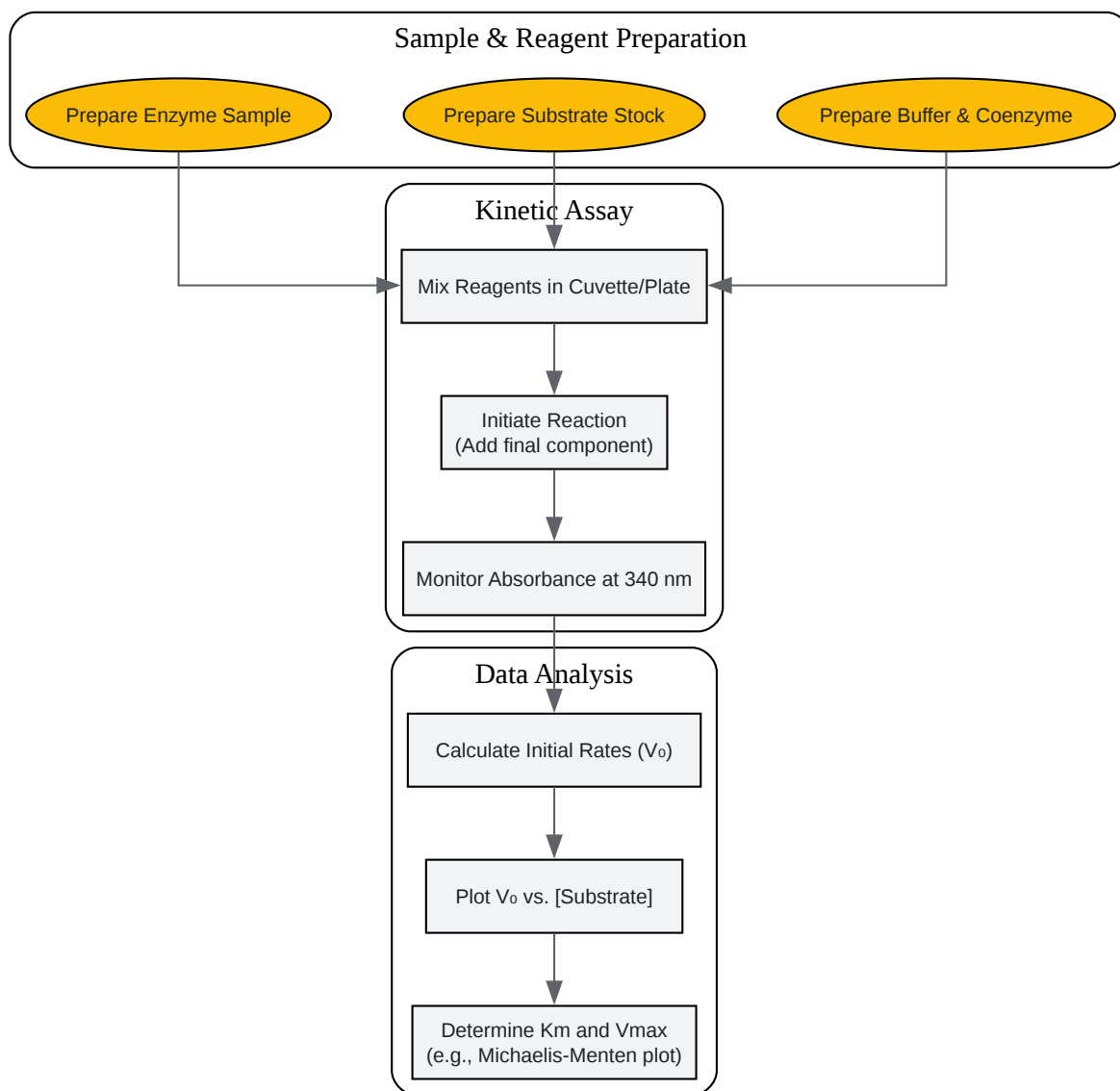
Key Sorbofuranose-Metabolizing Enzymes and Their Metabolic Pathways

Sorbofuranose, a furanose form of sorbose, is metabolized through several key enzymatic steps, primarily in microorganisms. The metabolic pathways generally involve the conversion of L-sorbose or D-sorbitol into intermediates of central carbon metabolism, such as fructose-6-phosphate. The primary enzymes discussed in this guide are:

- Sorbitol Dehydrogenase (SDH): Primarily involved in the polyol pathway, catalyzing the reversible oxidation of D-sorbitol to D-fructose.
- L-Sorbose-1-Phosphate Reductase: A key enzyme in the bacterial L-sorbose metabolic pathway, which converts L-sorbose-1-phosphate to D-sorbitol-6-phosphate.
- D-Sorbitol-6-Phosphate Dehydrogenase: The subsequent enzyme in the bacterial L-sorbose pathway, responsible for the oxidation of D-sorbitol-6-phosphate to D-fructose-6-phosphate.
- Sorbose Reductase: Found in organisms like *Gluconobacter*, this enzyme directly reduces L-sorbose to D-sorbitol.
- Glucose-Fructose Oxidoreductase (GFOR): An enzyme from *Zymomonas mobilis* that can be involved in sorbitol production through a coupled oxidation-reduction reaction between glucose and fructose.

The metabolic pathways involving these enzymes are illustrated below:





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